

# Operational Safety Guide: Handling & Containment of I-CBP 112

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## Compound of Interest

Compound Name: I-CBP 112

Cat. No.: B1191990

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## Executive Safety Analysis

**I-CBP 112** is a potent, selective chemical probe targeting the bromodomain-containing proteins CREBBP (CBP) and EP300 (p300).[1] While invaluable for chromatin biology research, its mechanism of action—direct epigenetic modulation—necessitates a safety protocol exceeding standard "good laboratory practice." [1]

The Core Risk: The primary hazard is not merely the solid compound, but the solvated stock solution. **I-CBP 112** is almost exclusively reconstituted in Dimethyl Sulfoxide (DMSO).[1] DMSO is a potent skin penetrant that can carry dissolved small molecules directly into the bloodstream, bypassing the stratum corneum. Therefore, your PPE strategy must account for permeation kinetics, not just splash resistance.[1]

## Hazard Identification & Risk Profile

Before selecting PPE, we must quantify the risk vectors based on the physical state of the reagent.

Parameter	Specification	Operational Implication
CAS Number	1646206-33-8	Unique identifier for waste manifests.[1]
Physical State	Crystalline Solid	Inhalation hazard (dust).[1] High static potential.[1]
Solvent Vector	DMSO (Standard)	Critical: DMSO degrades latex and thin nitrile.[1]
GHS Classification	H315, H319, H335, H361*	Irritant to eyes/skin/respiratory. [1] Treat as potential reproductive toxin due to epigenetic mechanism.[1]
Target Potency	IC50 ~142 nM (CBP)	Biologically active at sub-micromolar levels.[1]

## Personal Protective Equipment (PPE) Matrix

Standard laboratory PPE is insufficient for handling high-concentration stock solutions of epigenetic modulators.[1] The following matrix prescribes equipment based on the Breakthrough Time (BT) of the glove material against DMSO.

### PPE Selection by Operational Phase[1]

Operational Phase	Hand Protection (Gloves)	Respiratory Protection	Body/Eye Protection
1.[1] Weighing (Solid)	Double Nitrile (4-5 mil) Outer glove changed immediately if contaminated.[1]	N95/P100 Mask (If outside biosafety cabinet)	Lab Coat (Buttoned) Safety Glasses w/ Side Shields
2.[1] Solubilization (High Risk)	Laminate / High-Grade Nitrile Recommendation: [1] Ansell TouchNTuff® (Green) or Silver Shield® (Laminate) under nitrile.[1]	Fume Hood / BSC Class II Sash at proper working height.	Lab Coat + Impervious Apron Face Shield (if volume >50mL)
3.[1] Cell Treatment (Dilute)	Standard Nitrile Single layer sufficient for <0.1% DMSO concentrations.[1]	BSC Class II Standard sterile technique.[1]	Lab Coat Safety Glasses

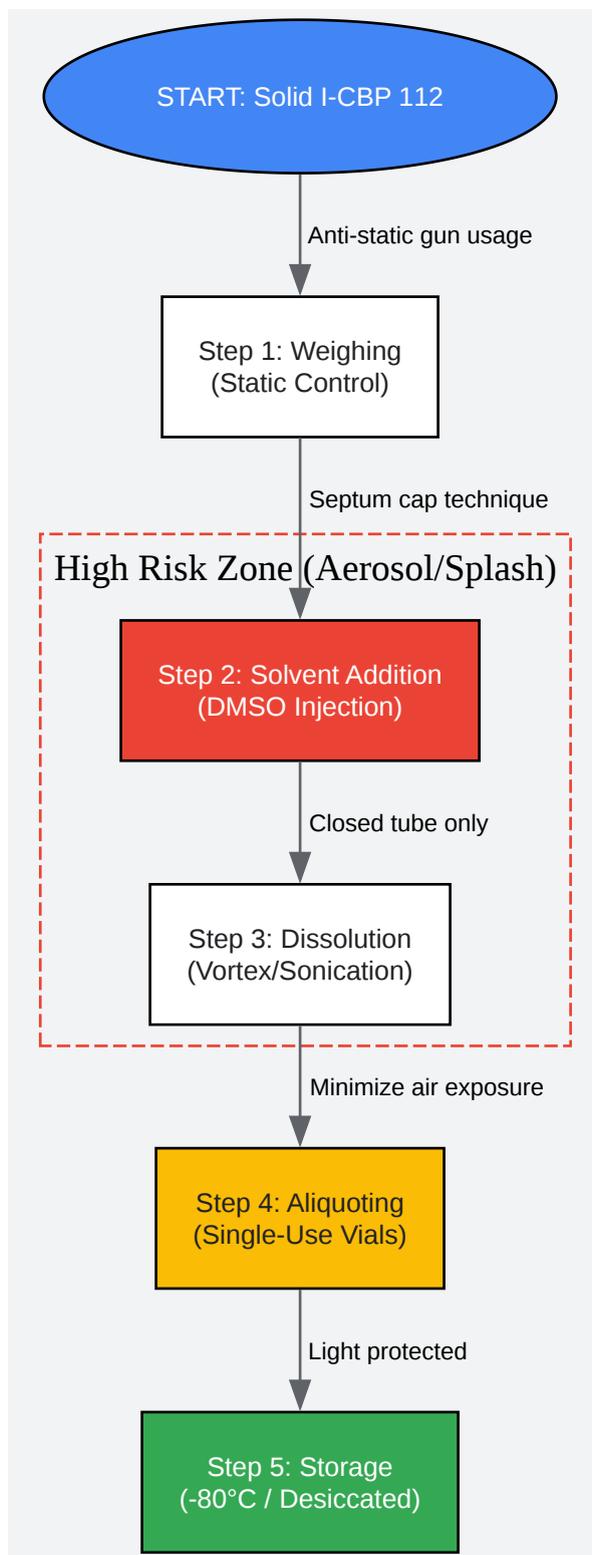
## The "Double-Glove" Logic

For Step 2 (Solubilization), I recommend the "Laminate-Liner" technique:

- Inner Layer: Polyethylene/Ethylene-Vinyl Alcohol (PE/EVOH) laminate glove (e.g., Silver Shield).[1] These offer >480 min breakthrough time for DMSO.[1][2]
- Outer Layer: Standard disposable nitrile.[1] This provides tactile grip (which laminate lacks) and protects the expensive inner glove from physical tears.

## Operational Workflow: The Solubilization Protocol

This workflow is designed to minimize "open-air" exposure.[1]



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Figure 1: Solubilization workflow emphasizing the "High Risk Zone" where DMSO introduction occurs.[1][3] The red node indicates the critical control point for PPE.

## Detailed Methodology

- Static Control: **I-CBP 112** powder is static-prone.[1] Use an anti-static gun on the weighing boat before dispensing to prevent powder "jumping" onto gloves.
- The "Septum" Technique: Instead of opening the vial to add DMSO, weigh the powder into a vial with a septum cap. Inject the DMSO through the septum using a needle and syringe. This creates a closed system, eliminating inhalation risk during solvation.[1]
- Vortexing: Ensure the cap is wrapped in Parafilm before vortexing to prevent micro-leakage of the DMSO solution.

## Emergency Response & Exposure Management

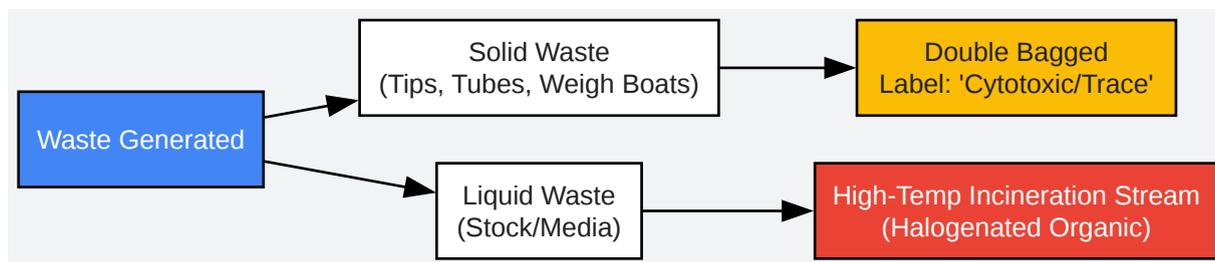
If exposure occurs, the presence of DMSO changes the standard response protocol.

Scenario: Skin Contact with DMSO Stock

- DO NOT use ethanol or other organic solvents to wash the skin. This will only increase the permeability and drive the compound deeper.
- Immediate Action: Blot excess liquid gently with a dry absorbent pad (do not rub).[1]
- Flush: Wash with copious amounts of water and mild soap for at least 15 minutes.[1] Water competes with DMSO for hydrogen bonding, generating heat (exothermic) but ultimately diluting the solvent vector.[1]
- Medical: Report as an exposure to a "Bioactive Epigenetic Modulator."[1][4]

## Disposal & Waste Stream Management

Because **I-CBP 112** is an environmentally persistent aquatic toxin (H410), it cannot be disposed of down the drain.[1]



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Figure 2: Waste stream segregation logic.[1] Note the requirement for incineration for liquid waste.

- Solids: Any disposable that touched the compound (pipette tips, tubes) must be treated as hazardous chemical waste, double-bagged, and labeled for incineration.[1]
- Liquids: Collect in a dedicated carboy labeled "Halogenated Organic Solvents + Toxic." [1]

## References

- Structural Genomics Consortium (SGC). I-CBP112 Chemical Probe Summary. SGC Oxford. [1] Available at: [\[Link\]](#)[1]
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## Sources

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